

Personal protective equipment for handling 5-Chloro-2-hydroxy-4-iodopyridine

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-4-iodopyridine

Cat. No.: B590230

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Essential Safety and Handling Guide for 5-Chloro-2-hydroxy-4-iodopyridine

This guide provides crucial safety and logistical information for the handling, use, and disposal of **5-Chloro-2-hydroxy-4-iodopyridine**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this compound.

Hazard Identification and Classification

Based on data from the structurally similar compound 5-Chloro-2-fluoro-4-iodopyridine, this chemical should be handled as a hazardous substance. The primary hazards include:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Acute Toxicity (Dermal): Harmful in contact with skin.[1]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

GHS Hazard Pictogram:



Signal Word: Warning[1]

Quantitative Data Summary

Disclaimer: The following data is for the structurally analogous compound 5-Chloro-2-fluoro-4-iodopyridine, as comprehensive data for **5-Chloro-2-hydroxy-4-iodopyridine** is not readily available. This information should be used as a guideline for safe handling.

Property	Value	Reference Compound
Molecular Formula	C ₅ H ₂ ClFIN	5-Chloro-2-fluoro-4-iodopyridine
Molecular Weight	257.43 g/mol	5-Chloro-2-fluoro-4-iodopyridine[3][4]
Appearance	White to off-white or brown solid	5-Chloro-2-fluoro-4-iodopyridine[3]
Melting Point	84-91 °C	5-Chloro-2-fluoro-4-iodopyridine[3]
Boiling Point	251 °C	5-Chloro-2-fluoro-4-iodopyridine[5]
Storage Temperature	0-8 °C (Refrigerator)	5-Chloro-2-fluoro-4-iodopyridine[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields (conforming to EN166 or NIOSH standards) or a full-face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. [1]
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene.	Prevents skin contact, which can cause irritation and may be harmful. [1]
Body Protection	A laboratory coat, long pants, and closed-toe shoes. For larger quantities, consider a chemical-resistant apron.	Minimizes the risk of accidental skin exposure. [1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be necessary for large quantities or in case of inadequate ventilation.	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation. [1]

Operational and Handling Plan

This section provides a step-by-step protocol for the safe handling of **5-Chloro-2-hydroxy-4-iodopyridine**.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Designate a specific area for handling the compound to contain potential spills.

2. Donning Personal Protective Equipment:

- Before handling the compound, put on all required PPE as specified in the table above.

3. Handling the Compound:

- Conduct all weighing and transfers of the solid compound within a chemical fume hood to control dust and vapors.
- Avoid creating dust.
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke in the designated handling area.[[1](#)]

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[[2](#)]
- The recommended storage temperature is refrigerated (0-8 °C).[[3](#)]

Emergency Procedures

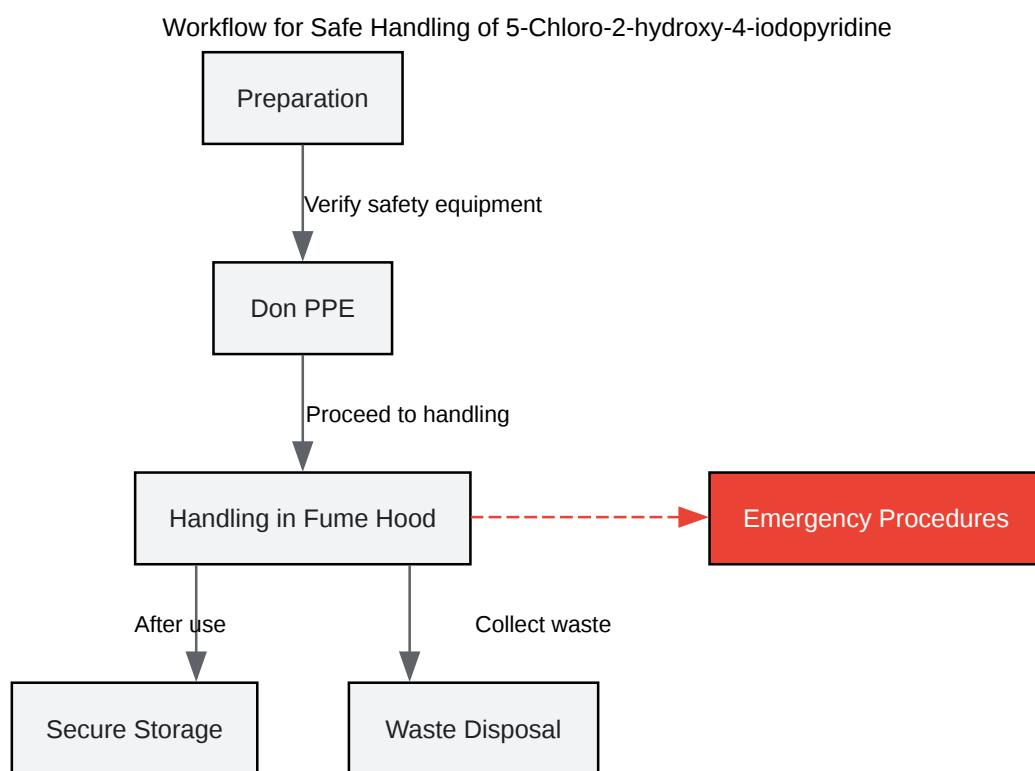
Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash affected area with soap and water. Get medical attention if irritation develops or persists. [1] [2]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell. [1] [2]
Spill	Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. Sweep up the spilled solid and place it in a suitable, closed container for disposal. Clean the spill area thoroughly with soap and water.

Disposal Plan

- Waste Classification: This material should be disposed of as hazardous waste.
- Containerization: Collect waste material in a clearly labeled, sealed container.
- Disposal Method: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations. Do not dispose of

down the drain or in regular trash.[\[1\]](#)[\[2\]](#)

Visual Workflow for Handling 5-Chloro-2-hydroxy-4-iodopyridine



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